

A Technical Guide to the Physicochemical Properties of 4-Methyl-1-heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-1-heptanol

Cat. No.: B1330018

[Get Quote](#)

This guide provides an in-depth overview of the boiling point and density of **4-Methyl-1-heptanol**, tailored for researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental methodologies for their determination, and a logical workflow for property verification.

Core Physicochemical Data

The essential physical properties of **4-Methyl-1-heptanol** are summarized in the table below for quick reference.

Property	Value	Units
Boiling Point	182.7	°C[1]
Density	0.8065	g/cm ³ [1]
Molar Mass	130.23	g/mol [2]
Molecular Formula	C ₈ H ₁₈ O	[1][2][3]

Experimental Protocols

The determination of the boiling point and density of a chemical substance like **4-Methyl-1-heptanol** is fundamental to its characterization. The following sections detail the standard laboratory procedures for these measurements.

The capillary method is a common and effective technique for determining the boiling point of a liquid sample.^[4]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Beaker
- Stirring rod or magnetic stirrer

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is then attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is submerged in a heating bath (e.g., oil or water), making sure the liquid level in the bath is above the liquid level in the test tube.
- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [4] This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of liquids with high precision.[5]

Apparatus:

- Pycnometer (with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Thermometer
- The liquid sample (**4-Methyl-1-heptanol**)
- Distilled water (for calibration)

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is then filled with the liquid sample (**4-Methyl-1-heptanol**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed again.
- The temperature of the liquid is recorded.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density, typically distilled water, and weighed again at the same temperature.
- The density of the sample is calculated using the following formula:

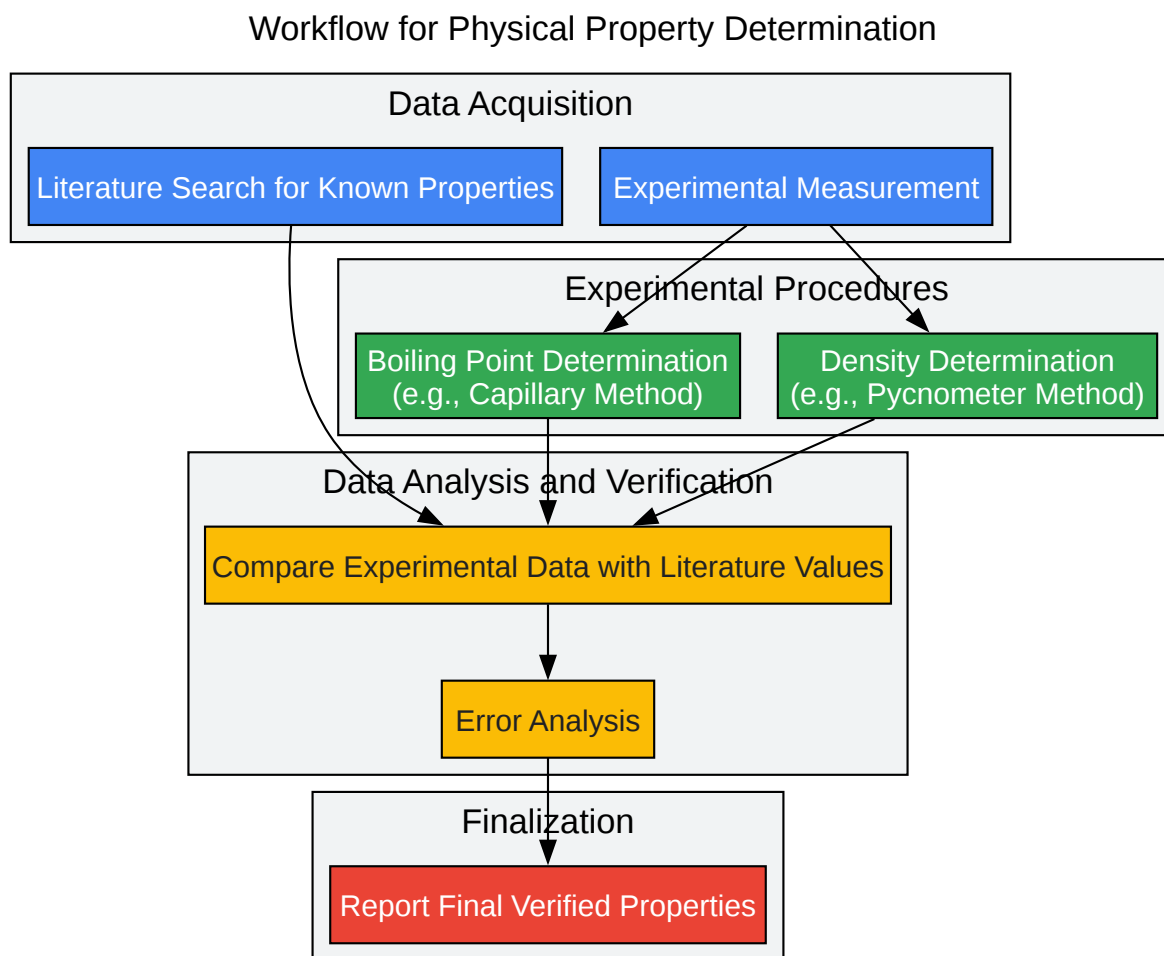
$$\text{Density_sample} = (\text{Mass_sample} / \text{Mass_water}) * \text{Density_water}$$

Where:

- Mass_sample is the mass of the **4-Methyl-1-heptanol** (mass of filled pycnometer - mass of empty pycnometer).
- Mass_water is the mass of the water (mass of pycnometer filled with water - mass of empty pycnometer).
- Density_water is the known density of water at the experimental temperature.

Logical Workflow for Property Determination

The following diagram illustrates a generalized workflow for the determination and verification of the physical properties of a chemical compound.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the logical steps for determining and verifying the physical properties of a chemical substance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-METHYL-1-HEPTANOL CAS#: 817-91-4 [m.chemicalbook.com]
- 2. 4-Methyl-1-heptanol | C₈H₁₈O | CID 109451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Video: Boiling Points - Procedure [jove.com]
- 5. mt.com [mt.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 4-Methyl-1-heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330018#4-methyl-1-heptanol-boiling-point-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com